

Personal protective equipment for handling (2-Hydroxypyridin-3-yl)(phenyl)methanone

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Compound of Interest

Compound Name: (2-Hydroxypyridin-3-yl)
(phenyl)methanone

Cat. No.: B1270893

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Essential Safety and Handling of (2-Hydroxypyridin-3-yl)(phenyl)methanone

Disclaimer: A specific Safety Data Sheet (SDS) for **(2-Hydroxypyridin-3-yl)(phenyl)methanone** was not readily available. The following guidance is based on the safety protocols for structurally similar compounds, including other hydroxypyridine and methanone derivatives. It is crucial to consult with your institution's safety officer and review all available chemical safety information before handling this compound.

Researchers, scientists, and drug development professionals must adhere to strict safety protocols when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **(2-Hydroxypyridin-3-yl)(phenyl)methanone**.

Personal Protective Equipment (PPE)

The appropriate Personal Protective Equipment (PPE) is critical to ensure personal safety when working with **(2-Hydroxypyridin-3-yl)(phenyl)methanone**. The following table summarizes the recommended PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions	Chemical safety goggles	Nitrile gloves	Laboratory coat	Recommended if dust is generated
Running reactions and transfers	Chemical safety goggles or face shield	Nitrile gloves	Laboratory coat	Use in a certified chemical fume hood
Work-up and purification	Chemical safety goggles or face shield	Nitrile gloves	Chemical-resistant apron over a laboratory coat	Use in a certified chemical fume hood
Handling spills	Chemical safety goggles and face shield	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant suit or coveralls	Air-purifying respirator with appropriate cartridges

Handling and Storage

Handling:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Avoid inhalation of dust or vapors.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[4\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Keep away from incompatible materials such as strong oxidizing agents.

Disposal Plan

All waste materials containing **(2-Hydroxypyridin-3-yl)(phenyl)methanone** must be treated as hazardous waste.

- Solid Waste: Collect in a designated, labeled, and sealed container.
- Liquid Waste: Collect in a designated, labeled, and sealed waste container. Do not pour down the drain.
- Contaminated PPE: Dispose of as hazardous waste in accordance with institutional and local regulations.

Consult your institution's environmental health and safety (EHS) department for specific disposal procedures.

Emergency Procedures

In case of skin contact:

- Immediately wash the affected area with soap and plenty of water for at least 15 minutes.^[3]^[4]^[6]
- Remove contaminated clothing and shoes.^[1]^[4]
- Seek medical attention if irritation persists.

In case of eye contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.^[3]^[4]^[6]
- Remove contact lenses if present and easy to do. Continue rinsing.
- Seek immediate medical attention.

In case of inhalation:

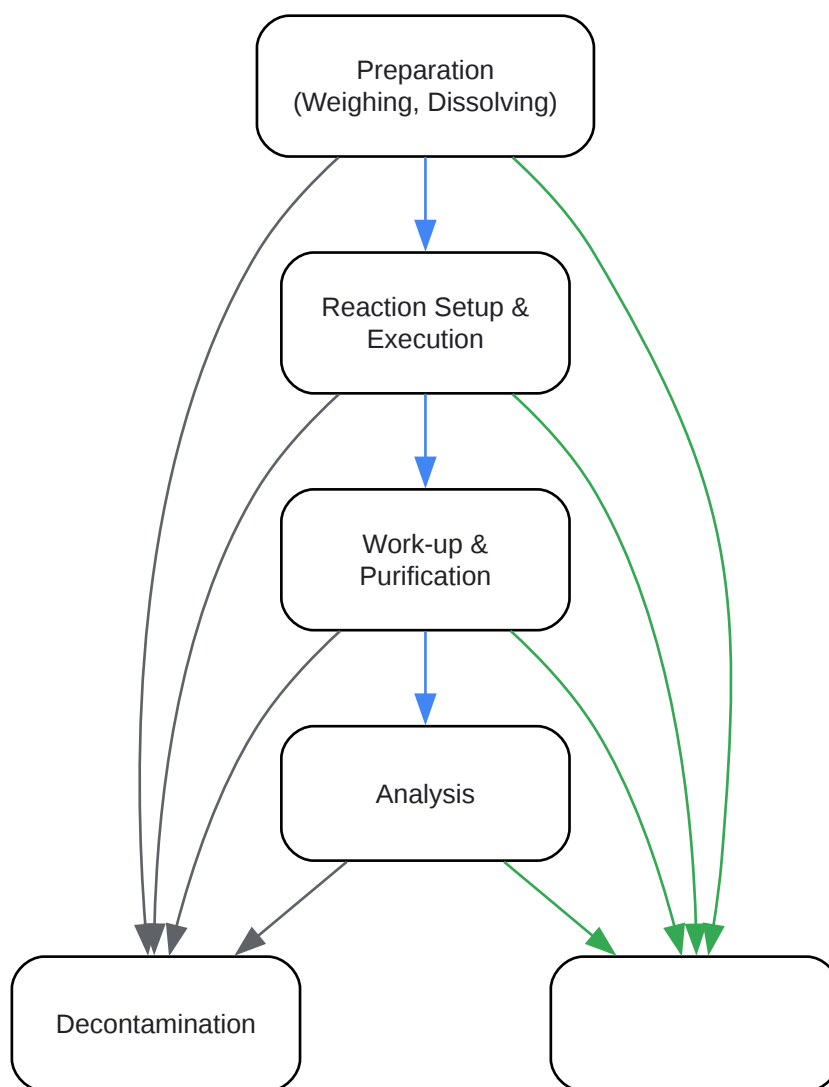
- Move the person to fresh air.[4][5][6]
- If breathing is difficult, provide oxygen.
- Seek medical attention.

In case of ingestion:

- Do NOT induce vomiting.
- Rinse mouth with water.[3][4][6]
- Seek immediate medical attention.[5]

Operational Workflow

The following diagram illustrates the standard operational workflow for handling **(2-Hydroxypyridin-3-yl)(phenyl)methanone** in a laboratory setting.



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Caption: Standard laboratory workflow for handling chemical compounds.

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